

Application Notes and Protocols: 1-Mercapto-2-propanol in Polymer Chemistry

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Compound of Interest

Compound Name: 1-Mercapto-2-propanol

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Abstract

1-Mercapto-2-propanol is a versatile bifunctional molecule with significant applications in polymer chemistry. Its primary role is as a highly effective chain transfer agent (CTA) in free-radical polymerization, enabling precise control over polymer molecular weight and distribution. The presence of both a thiol and a hydroxyl group also allows it to be used as a monomer in thiol-ene polymerizations and for post-polymerization modification of polymers, introducing hydroxyl functionality. These characteristics make it a valuable tool in the synthesis of a wide range of polymers for various applications, including drug delivery systems, coatings, and adhesives.

Application as a Chain Transfer Agent

1-Mercapto-2-propanol is widely utilized as a chain transfer agent to regulate the molecular weight of polymers synthesized via free-radical polymerization. The thiol group (-SH) readily donates a hydrogen atom to the propagating polymer radical, terminating that chain and initiating a new one. This process leads to the formation of shorter polymer chains and a narrower molecular weight distribution. The efficiency of chain transfer depends on the concentration of **1-Mercapto-2-propanol** relative to the monomer.

Data Presentation: Molecular Weight Control

The following table illustrates the typical effect of increasing concentrations of **1-Mercapto-2-propanol** on the molecular weight and polydispersity index (PDI) of poly(methyl methacrylate) (PMMA) synthesized by bulk polymerization.

Experiment	Monomer:CTA Molar Ratio	Number Average Molecular Weight (Mn) (g/mol)	Weight Average Molecular Weight (Mw) (g/mol)	Polydispersity Index (PDI = Mw/Mn)
1	1000:0	150,000	300,000	2.0
2	1000:1	80,000	144,000	1.8
3	1000:5	30,000	48,000	1.6
4	1000:10	15,000	22,500	1.5

Note: The data presented in this table is representative and intended to illustrate the trend of molecular weight control. Actual results may vary based on specific experimental conditions.

Experimental Protocol: Bulk Polymerization of Methyl Methacrylate (MMA) with 1-Mercapto-2-propanol as a Chain Transfer Agent

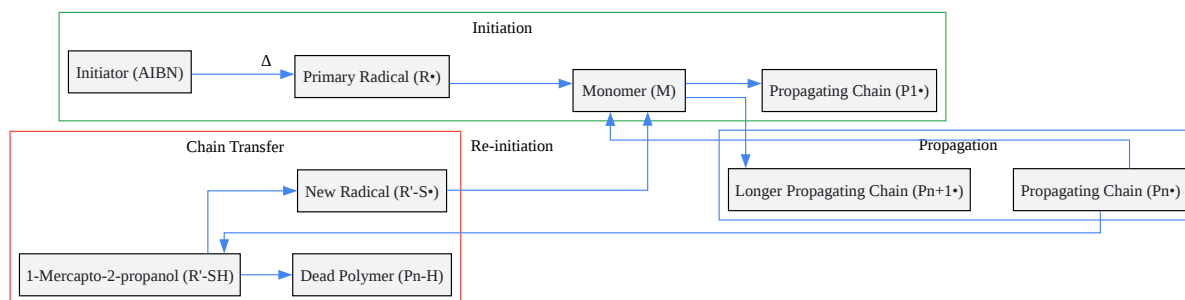
Materials:

- Methyl methacrylate (MMA), inhibitor removed
- **1-Mercapto-2-propanol**
- Azobisisobutyronitrile (AIBN) (initiator)
- Nitrogen gas
- Methanol (for precipitation)
- Schlenk flask and line

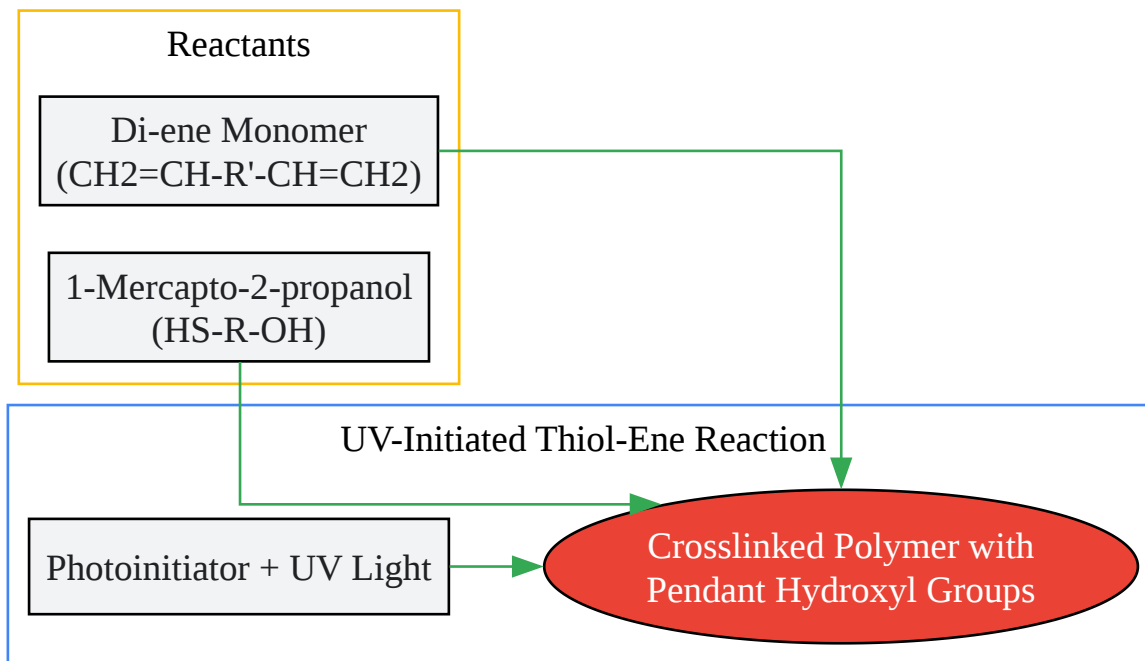
- Magnetic stirrer and hot plate

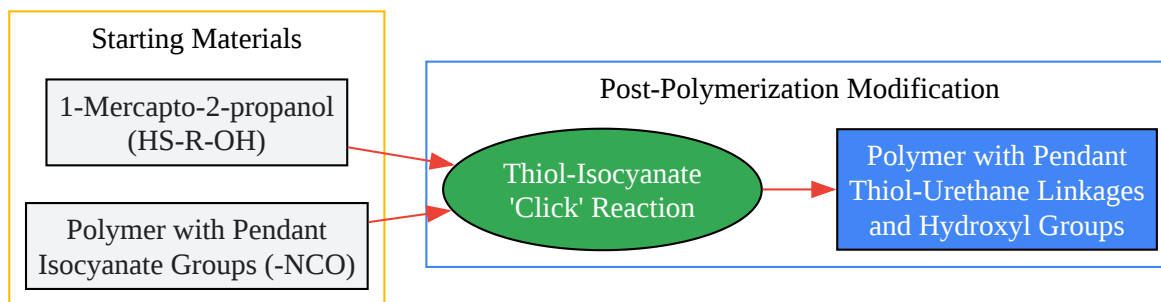
Procedure:

- To a Schlenk flask equipped with a magnetic stir bar, add the desired amount of purified methyl methacrylate.
- Add the calculated amount of **1-Mercapto-2-propanol** to achieve the desired monomer-to-CTA ratio.
- Add the initiator, AIBN (typically 0.1 mol% relative to the monomer).
- Seal the flask and subject it to three freeze-pump-thaw cycles to remove dissolved oxygen.
- After the final thaw, backfill the flask with nitrogen.
- Immerse the flask in a preheated oil bath at 60-70°C.
- Allow the polymerization to proceed with stirring for the desired time (e.g., 4-24 hours), depending on the target conversion.
- Terminate the polymerization by cooling the flask in an ice bath and exposing the contents to air.
- Dissolve the viscous polymer solution in a minimal amount of a suitable solvent (e.g., tetrahydrofuran).
- Precipitate the polymer by slowly adding the solution to a large excess of cold methanol with vigorous stirring.
- Filter the precipitated polymer and wash it with fresh methanol.
- Dry the polymer in a vacuum oven at a moderate temperature until a constant weight is achieved.
- Characterize the polymer for its molecular weight (M_n , M_w) and polydispersity index (PDI) using Gel Permeation Chromatography (GPC).



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